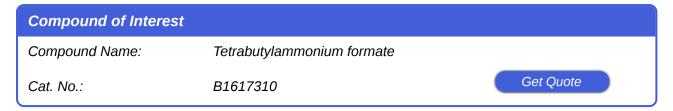


Tetrabutylammonium Formate: A Technical Guide to its Solubility in Common Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tetrabutylammonium formate** in common organic solvents. Due to its properties as a phase-transfer catalyst and its utility in various organic reactions, understanding its solubility is critical for reaction optimization, formulation development, and process design. While quantitative solubility data remains scarce in publicly available literature, this document compiles the existing qualitative information and presents detailed, adaptable experimental protocols for its determination.

Overview of Tetrabutylammonium Formate

Tetrabutylammonium formate (TBAF), with the chemical formula C₁₇H₃₇NO₂, is a quaternary ammonium salt. It consists of a central nitrogen atom bonded to four butyl groups, forming a tetrabutylammonium cation, and a formate anion (HCOO⁻). Its structure lends it amphiphilic properties, making it soluble in a range of solvents and effective as a phase-transfer catalyst.[1]

Solubility Profile

Tetrabutylammonium formate is generally characterized as being highly soluble in water and a variety of organic solvents.[1] This high solubility is attributed to the interactions between the



ionic formate group and polar solvents, as well as the ability of the bulky, nonpolar butyl groups to interact with nonpolar solvent molecules.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **tetrabutylammonium formate** in common organic solvents. The information available is qualitative and is summarized in the table below.

Solvent	IUPAC Name	Qualitative Solubility
Methanol	Methanol	Soluble
Ethanol	Ethanol	Highly Soluble[1]
Acetonitrile	Acetonitrile	Soluble
Dimethyl Sulfoxide (DMSO)	(Methanesulfinyl)methane	Soluble
N,N-Dimethylformamide (DMF)	N,N-Dimethylformamide	Soluble
Acetone	Propan-2-one	Highly Soluble[1]
Dichloromethane	Dichloromethane	Soluble
Chloroform	Trichloromethane	Highly Soluble[1]
Toluene	Toluene	Information not available

Experimental Protocols for Solubility Determination

The following are detailed methodologies that can be employed to quantitatively determine the solubility of **tetrabutylammonium formate** in various organic solvents. These protocols are based on established methods for solubility determination of ionic liquids and quaternary ammonium salts.

Gravimetric Method

This method involves the preparation of a saturated solution, followed by the evaporation of the solvent to determine the mass of the dissolved solute.



3.1.1. Materials

- **Tetrabutylammonium formate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatically controlled shaker or water bath
- Volumetric flasks
- Syringe filters (chemically compatible with the solvent)
- Oven or vacuum oven

3.1.2. Procedure

- Sample Preparation: Add an excess amount of tetrabutylammonium formate to a known volume of the selected organic solvent in a sealed container.
- Equilibration: Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Phase Separation: Allow the solution to settle. Carefully withdraw a known volume of the supernatant using a syringe and filter it through a chemically compatible syringe filter to remove any undissolved solid particles.
- Solvent Evaporation: Transfer a precisely weighed aliquot of the clear, saturated solution to a pre-weighed, dry container.
- Evaporate the solvent using a gentle stream of inert gas, a rotary evaporator, or by placing it in an oven at a temperature below the decomposition point of **tetrabutylammonium formate**.



- Drying: Dry the container with the solid residue in a vacuum oven until a constant weight is achieved.
- Calculation: The solubility is calculated as the mass of the dissolved tetrabutylammonium formate per volume or mass of the solvent.

Static Equilibrium Followed by Analytical Quantification

This method involves reaching equilibrium and then determining the concentration of the solute in the saturated solution using an appropriate analytical technique.

3.2.1. Materials

- Same as the gravimetric method.
- High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., Evaporative Light Scattering Detector - ELSD, or a UV detector if the formate ion is derivatized) or a titration setup.

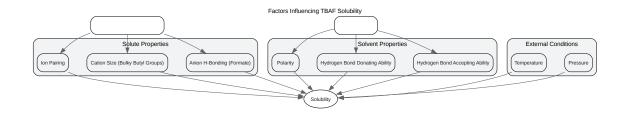
3.2.2. Procedure

- Preparation of Saturated Solution: Follow steps 1-3 from the Gravimetric Method.
- Dilution: Accurately dilute a known volume of the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - HPLC Analysis: Analyze the diluted solution by HPLC. The concentration of tetrabutylammonium formate is determined by comparing the peak area to a calibration curve prepared from standard solutions of known concentrations.
 - Titration: If a suitable titrimetric method is available for the formate or tetrabutylammonium ion, titrate the diluted solution to determine its concentration.
- Calculation: Calculate the concentration of the original saturated solution, which represents the solubility.



Visualizations Logical Relationship of Solubility

The following diagram illustrates the key factors influencing the solubility of **tetrabutylammonium formate** in a given solvent.



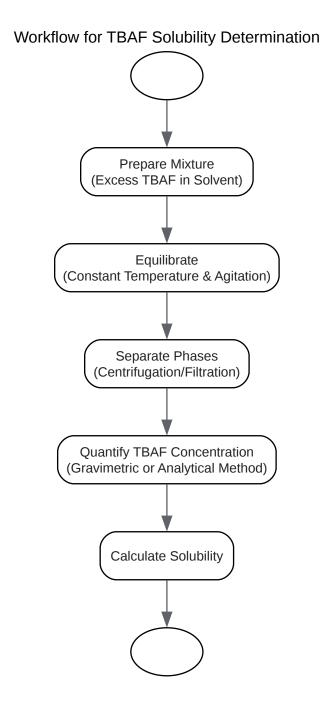
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Factors influencing TBAF solubility.

Experimental Workflow for Solubility Determination

The diagram below outlines the general workflow for the experimental determination of **tetrabutylammonium formate** solubility using the static equilibrium method.





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Workflow for solubility determination.

Conclusion



While specific quantitative data on the solubility of **tetrabutylammonium formate** in common organic solvents is not readily available, it is qualitatively understood to be a highly soluble compound in many polar organic media. For applications requiring precise solubility values, the experimental protocols detailed in this guide provide a robust framework for their determination. The provided diagrams offer a conceptual understanding of the factors influencing solubility and a practical guide to the experimental workflow. Further research to quantify the solubility of this important phase-transfer catalyst across a range of solvents and temperatures would be a valuable contribution to the chemical and pharmaceutical sciences.

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References

- 1. Buy Tetrabutylammonium formate (EVT-431850) | 35733-58-5 [evitachem.com]
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